An In-depth Technical Guide to the Endogenous Metabolite Trimethylammonium Chloride

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Trimethylammonium chloride-d10*
CAS No.:	*107766-37-0*
Cat. No.:	*B3319169*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the endogenous metabolite trimethylammonium chloride, the hydrochloride salt of trimethylamine (TMA). TMA is a gut microbiota-derived product with significant implications for human health and disease. This document details its biochemical origins, metabolic fate, and association with various pathological conditions, alongside practical experimental protocols and pathway visualizations to support further research and drug development efforts.

Core Concepts

Trimethylammonium chloride (TMA-HCl) is a small quaternary ammonium salt. In biological systems, it is the protonated form of trimethylamine (TMA), a volatile tertiary amine with a characteristic fishy odor. The gut microbiome metabolizes dietary precursors, primarily choline, L-carnitine, and betaine found in foods like red meat and eggs, to produce TMA.[1][2] This TMA is then absorbed into the bloodstream and transported to the liver, where it is primarily converted into trimethylamine N-oxide (TMAO) by the enzyme flavin-containing monooxygenase 3 (FMO3).[2][3]

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While TMA itself has biological activities, including being a non-competitive acetylcholinesterase inhibitor, much of the recent scientific focus has been on its metabolite, TMAO, which has been linked to a range of metabolic disorders.[2][4] Elevated levels of TMAO are associated with an increased risk of cardiovascular diseases, diabetes, renal disorders, and certain cancers.[1][2]

Physicochemical Properties of Trimethylammonium Chloride

Property	Value	Reference(s)
Synonyms	Trimethylamine hydrochloride, TMA-HCl	[4][5][6][7][8]
Molecular Formula	$C_3H_{10}ClN$	[5][6]
Molecular Weight	95.57 g/mol	
Appearance	White crystalline powder	[5][9]
Solubility	Soluble in water, ethanol, and chloroform.	[8]
Melting Point	277.5 °C	[8]
Odor	Fishy	[8]

Metabolic Pathway and Biological Significance

The production of TMA and its conversion to TMAO is a key metabolic pathway at the interface of diet, the gut microbiome, and host metabolism.

Gut Microbiota-Mediated TMA Production

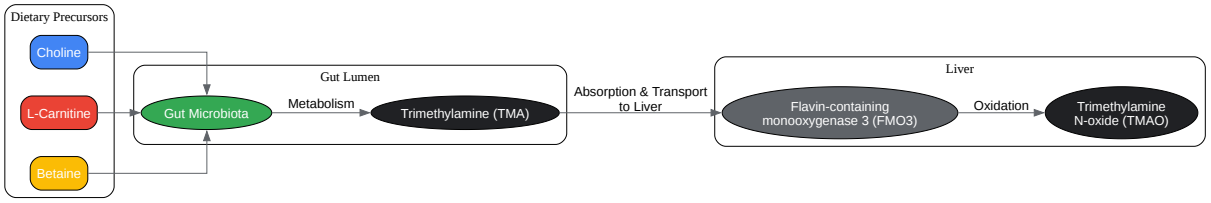
Certain gut bacteria possess enzymes, such as TMA lyase, that cleave carbon-nitrogen bonds in dietary trimethylammonium compounds. The primary dietary sources that lead to TMA production include:

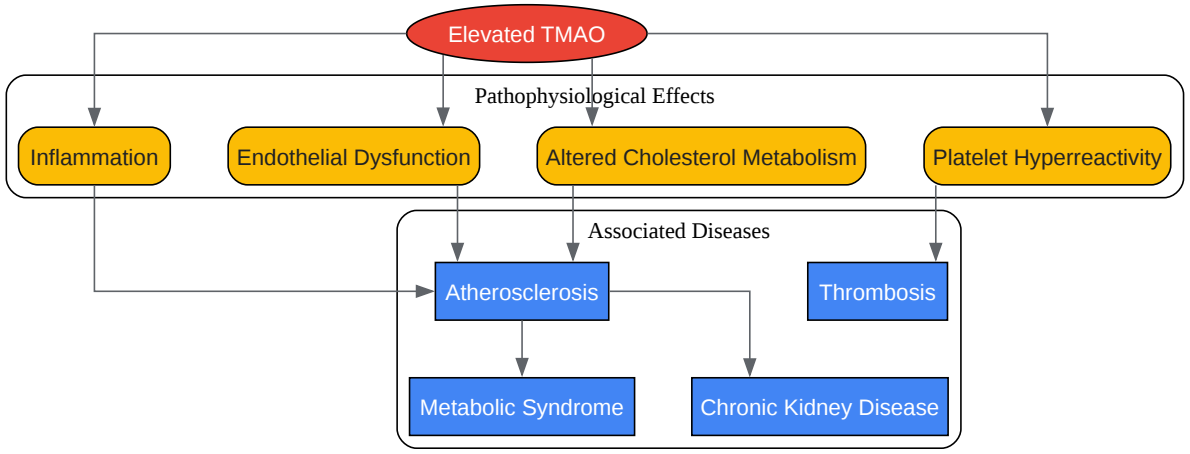
- Choline and Lecithin: Found in eggs, liver, and soybeans.
- L-Carnitine: Abundant in red meat.

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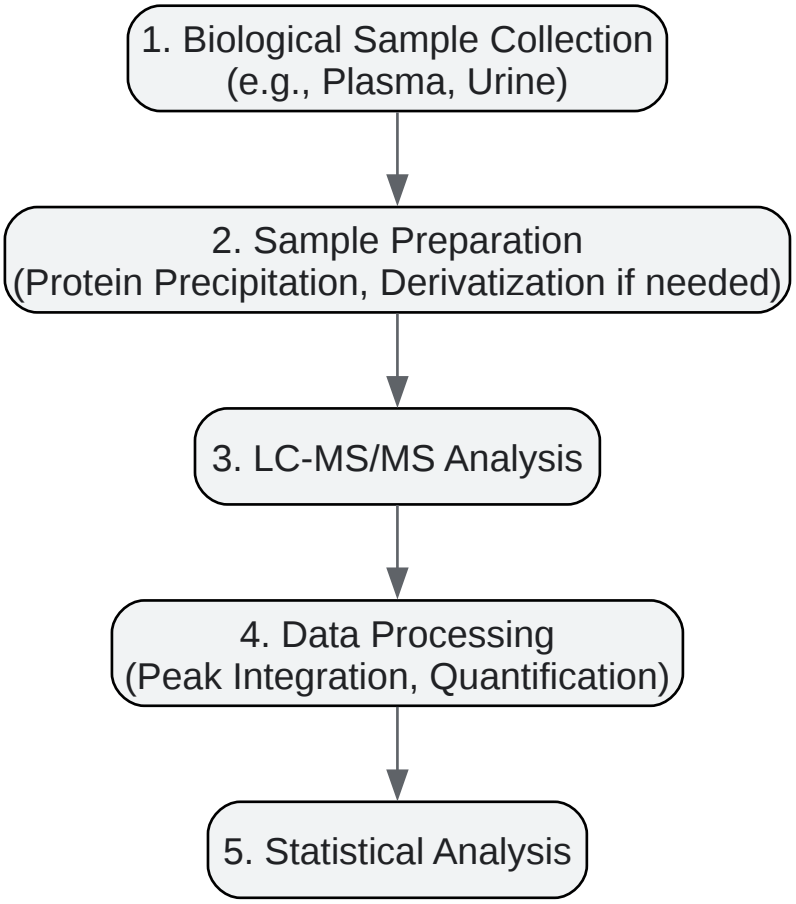
- Betaine: Present in beets, spinach, and whole grains.

The composition of the gut microbiota significantly influences the rate of TMA production from these dietary precursors.





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Endogenous Metabolite Trimethylammonium Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3319169/docs#an-in-depth-technical-guide-to-the-endogenous-metabolite-trimethylammonium-chloride]

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